

Application Notes and Protocols for C₁₇H₁₃N₅O₃ as a Fluorescent Probe

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C₁₇H₁₃N₅O₃

Cat. No.: B15174265

[Get Quote](#)

Following a comprehensive search of scientific literature and chemical databases, we have been unable to identify a fluorescent probe with the specific chemical formula **C₁₇H₁₃N₅O₃**. This suggests that a probe with this exact elemental composition may not be described in publicly available research or may not be a commonly used or commercially available compound.

Our search strategy included queries for the exact chemical formula, as well as broader searches for fluorescent probes containing structural motifs that could correspond to this formula, such as those incorporating thiazole, triazole, and other nitrogen-sulfur heterocyclic rings. While these searches yielded a significant amount of information on the general class of nitrogen and sulfur-containing heterocyclic fluorescent probes, no specific data, application notes, or experimental protocols could be linked to the formula **C₁₇H₁₃N₅O₃**.

It is possible that the provided chemical formula contains a typographical error, or refers to a novel or proprietary compound not yet detailed in scientific literature.

To enable us to provide the detailed Application Notes and Protocols you require, please verify the chemical formula. Alternatively, providing any of the following information would be highly beneficial:

- Common name or abbreviation of the fluorescent probe.
- Chemical structure or a diagram of the molecule.

- CAS (Chemical Abstracts Service) number.
- A reference to a research paper, patent, or manufacturer where this probe is mentioned.

Upon receiving more specific information, we will be able to conduct a targeted search and generate the comprehensive documentation you need, including data presentation in structured tables, detailed experimental protocols, and visualizations of relevant pathways and workflows.

We are ready to assist you further once additional details about the fluorescent probe are available.

- To cite this document: BenchChem. [Application Notes and Protocols for C17H13N5OS3 as a Fluorescent Probe]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15174265#c17h13n5os3-as-a-fluorescent-probe-application\]](https://www.benchchem.com/product/b15174265#c17h13n5os3-as-a-fluorescent-probe-application)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

